

2-bromoocetane safety and handling precautions

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Compound of Interest

Compound Name: **2-Bromoocetane**

Cat. No.: **B146060**

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An In-depth Technical Guide to the Safety and Handling of **2-Bromoocetane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-bromoocetane** (CAS No. 557-35-7), a secondary alkyl halide commonly utilized in organic synthesis.^{[1][2]} Adherence to these protocols is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

2-Bromoocetane is classified as a hazardous substance requiring careful handling. The primary hazards are summarized below:

- Signal Word: Warning^{[3][4]}
- GHS Hazard Statements:
 - H227: Combustible liquid.^{[4][5]}
 - H315: Causes skin irritation.^{[3][4][6]}
 - H319: Causes serious eye irritation.^{[3][4][6]}
 - H410: Very toxic to aquatic life with long lasting effects.^[3]

- Other Hazards: The substance may be sensitive to light.[1][2][7][8] It is incompatible with strong oxidizing agents.[1][2][7][8]

Physical and Chemical Properties

The key physicochemical properties of **2-bromo-octane** are detailed in the table below. This data is essential for risk assessment and the design of safe experimental procedures.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₇ Br	[7][8]
Molecular Weight	193.125 g/mol	[7]
Appearance	Colorless liquid	[1][8]
CAS Number	557-35-7	[3]
Density	1.088–1.1 g/cm ³ at 25°C	[7][8]
Boiling Point	188–191°C at 760 mmHg	[4][7][8]
Flash Point	56.1–70°C	[4][7][8]
Vapor Pressure	~0.7 mmHg at 25°C	[7][8]
Refractive Index	~1.450	[7][8]
Water Solubility	Insoluble / Negligible	[1]

Toxicological Information

Toxicological data for **2-bromo-octane** is limited, particularly concerning acute toxicity. The known information is summarized below. The absence of comprehensive data necessitates handling the substance with a high degree of caution, assuming it may be harmful.

Toxicity Endpoint	Result	Source(s)
Acute Oral Toxicity	Data not available; 100% of the substance consists of component(s) of unknown acute oral toxicity.	[3][4]
Acute Dermal Toxicity	Data not available; 100% of the substance consists of component(s) of unknown acute dermal toxicity.	[3][4]
Acute Inhalation Toxicity	Data not available; 100% of the substance consists of component(s) of unknown acute inhalation toxicity.	[3][4]
Skin Corrosion/Irritation	Causes skin irritation.	[3][4][6]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[3][4][6]
Reproductive/Developmental Toxicity	Not expected to cause reproductive or developmental effects.	[3]

Safe Handling and Storage Protocols

The following protocols are mandatory for the safe handling and storage of **2-bromooctane**.

Engineering Controls

- Ventilation: All handling procedures must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is required to prevent exposure.

- Eye and Face Protection: Wear tightly fitting chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6] A face shield should be used when there is a significant risk of splashing.[10]
- Hand Protection: Wear chemical-impermeable gloves (e.g., Butyl rubber, Viton™).[4][6] Gloves must be inspected before use and disposed of properly after handling.[4][11] Always wash hands thoroughly after removing gloves.[4]
- Skin and Body Protection: Wear a flame-resistant lab coat over long-sleeved clothing and closed-toe shoes.[4][6] For larger quantities or tasks with a high splash potential, a chemical-resistant apron is advised.[10]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved full-face respirator with an organic vapor cartridge is necessary.[4][6]

General Handling Procedures

- Preparation: Before handling, ensure all engineering controls are operational and all required PPE is correctly worn.
- Dispensing: Use non-sparking tools and equipment to prevent ignition.[4][6] Ground all equipment to prevent the buildup of electrostatic charge.[4][6][12]
- Procedure: Avoid contact with skin and eyes and inhalation of vapors or mists.[4][11]
- Post-Handling: Wash hands and forearms thoroughly after handling the substance.[3] Routinely wash work clothing and protective equipment to remove contaminants.[3]

Storage Conditions

- Store in a tightly closed, properly labeled container.[3][4]
- The storage area must be cool, dry, and well-ventilated.[1][4][5]
- Store away from heat, sparks, open flames, and other sources of ignition.[4][5]
- Store separately from incompatible materials, especially strong oxidizing agents.[2][3][4]

- Protect from direct sunlight as the material may be light-sensitive.[1]

Emergency and First Aid Procedures

Immediate and appropriate response to an emergency is critical.

Accidental Release Measures

- Evacuation and Isolation: Immediately evacuate personnel from the affected area.[4][6] Remove all sources of ignition.[4][6][12] Isolate the spill area.[13]
- Ventilation: Ensure the area is well-ventilated.[3]
- Personal Protection: Responders must wear the appropriate level of PPE as described in section 4.2. Do not touch spilled material without adequate protection.[3]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways, as it is very toxic to aquatic life.[3][4][6]
- Containment and Cleanup:
 - Small Spills: Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[3] Wipe up with absorbent material (e.g., cloth, fleece).[3]
 - Large Spills: Stop the flow of material if it can be done without risk.[3] Dike the spilled material to prevent spreading.[3]
- Disposal: Collect the absorbed material and contaminated items into a suitable, sealed container for hazardous waste disposal.[3][4] Do not return spilled material to the original container.[3] Following product recovery, flush the area with water.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray/fog, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3][4][13] Water spray can be used to cool unopened containers.[12]
- Specific Hazards: The substance is a combustible liquid.[4][5] Vapors are heavier than air and may accumulate in low areas, posing a risk of flashback from a distant ignition source.

[\[12\]](#)[\[14\]](#)

- Hazardous Combustion Products: Fire may produce toxic and irritating gases, including carbon oxides (CO, CO₂) and hydrogen bromide gas.[\[9\]](#)[\[11\]](#)[\[14\]](#)
- Protective Actions: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[11\]](#)[\[12\]](#)

First Aid Measures

- General Advice: Provide general supportive measures and treat symptomatically.[\[3\]](#) Symptoms may be delayed.[\[3\]](#) Ensure medical personnel are aware of the material involved.[\[3\]](#)
- Inhalation: Move the victim to fresh air immediately.[\[3\]](#)[\[4\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[\[4\]](#)[\[6\]](#) Seek immediate medical attention.[\[4\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[4\]](#)[\[6\]](#) Wash the affected skin with plenty of soap and water.[\[3\]](#)[\[4\]](#) If skin irritation occurs, seek medical advice.[\[3\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart.[\[3\]](#)[\[4\]](#) Remove contact lenses if present and easy to do so.[\[3\]](#) Continue rinsing.[\[3\]](#) Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- Ingestion: Rinse mouth thoroughly with water.[\[4\]](#)[\[6\]](#) Do NOT induce vomiting.[\[4\]](#)[\[12\]](#) Never give anything by mouth to an unconscious person.[\[4\]](#)[\[12\]](#) Call a physician or Poison Control Center immediately.[\[4\]](#)[\[6\]](#)

Stability and Reactivity

- Reactivity: The product is generally stable and non-reactive under normal conditions of use, storage, and transport.[\[3\]](#)
- Chemical Stability: Stable under recommended storage conditions, but may be sensitive to light.[\[1\]](#)[\[2\]](#)[\[7\]](#)

- Conditions to Avoid: Contact with incompatible materials, heat, flames, sparks, and other ignition sources.[3][12]
- Incompatible Materials: Strong oxidizing agents.[2][7][11]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides and hydrogen bromide gas can be formed.[11]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3]

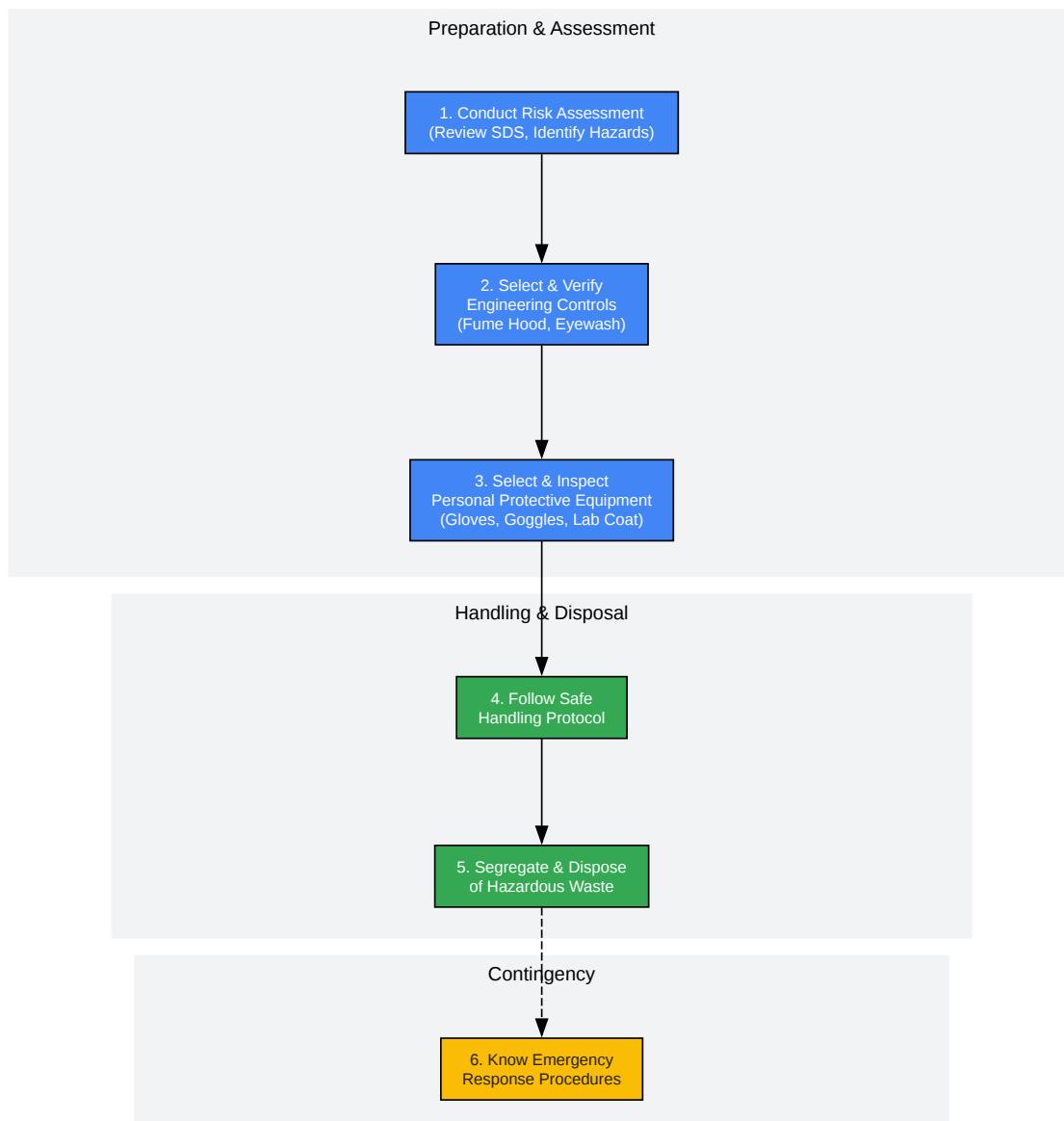
Disposal Considerations

- Dispose of unused product and contaminated materials in accordance with all applicable local, regional, national, and international regulations.[3]
- The material should be disposed of in a sealed container at a licensed waste disposal site.[3]
- Do not allow this material to drain into sewers or water supplies.[3] Empty containers may retain product residue and should be handled as hazardous waste.[3]

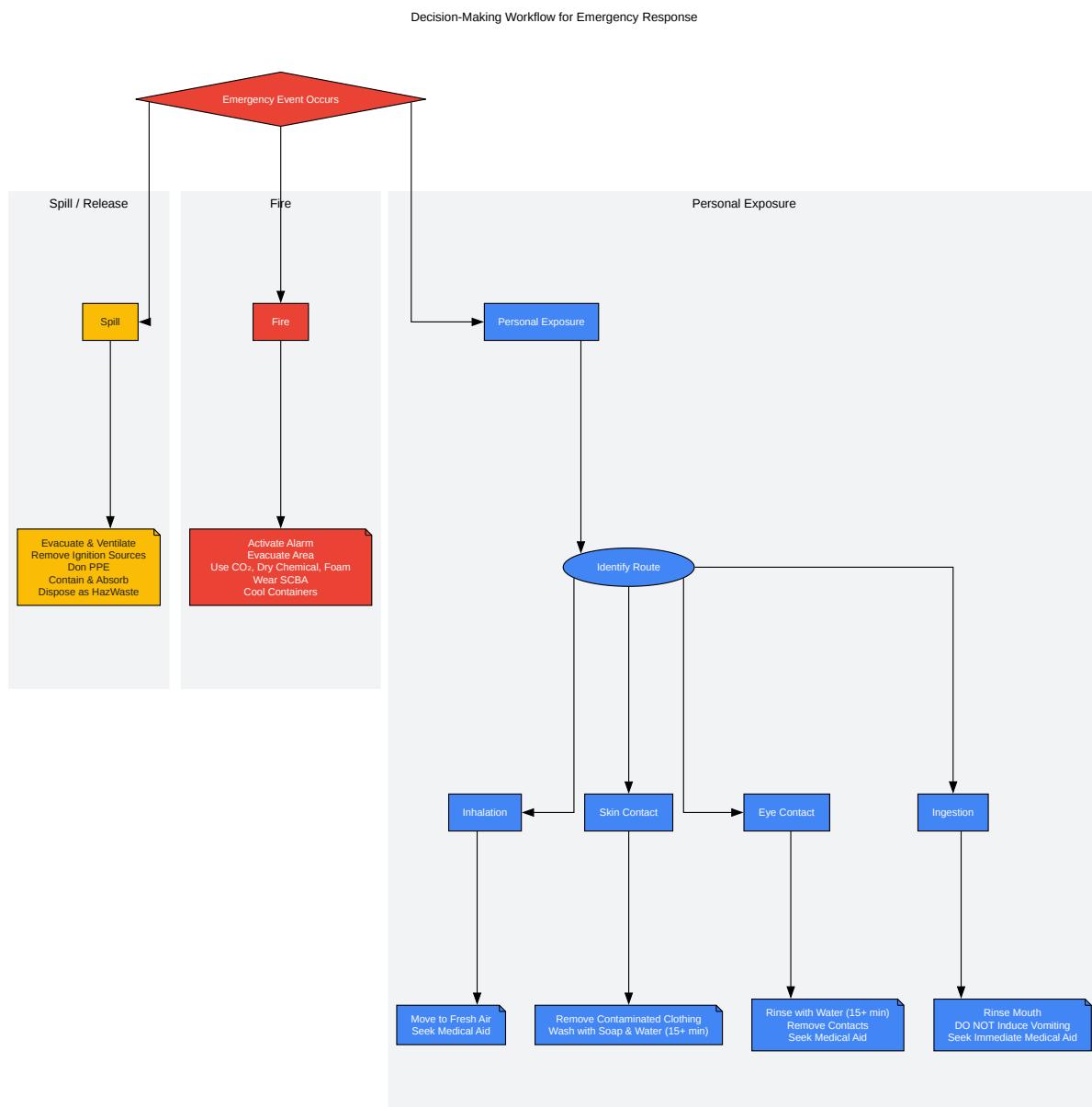
Visual Workflow Guides

The following diagrams illustrate key logical workflows for handling **2-bromooctane** safely and responding to emergencies.

General Workflow for Handling 2-Bromoocetane

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Caption: General workflow for the safe handling of **2-bromoocetane**.



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Caption: Decision-making workflow for emergency response scenarios.

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